Phenanthrene-13C2 CAS number and molecular weight

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Compound of Interest	
Compound Name:	*Phenanthrene-13C2*
Cat. No.:	*B583378* Get Quote

An In-depth Technical Guide to Phenanthrene-13C2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Phenanthrene-13C2**, a stable isotope-labeled form of phenanthrene, which is a polycyclic aromatic hydrocarbon (PAH). This document is intended for use by researchers, scientists, and professionals in drug development and environmental science who utilize labeled compounds for tracing and metabolic studies.

Core Compound Data

Phenanthrene-13C2 is a critical tool in analytical and research settings for the accurate quantification and study of phenanthrene's metabolic and environmental fate. The incorporation of two carbon-13 atoms provides a distinct mass signature, allowing it to be differentiated from its naturally abundant C12 counterpart.

Table 1: Quantitative Data for **Phenanthrene-13C2**

Property	Value	Citation
CAS Number	334973-64-7	
Molecular Weight	180.21 g/mol	
Chemical Formula	13C2C12H10	

Tech Support

Experimental Protocols

The use of 13C-labeled phenanthrene is central to studies investigating its metabolism, environmental degradation, and interaction with biological systems. Below are detailed methodologies for key experiments cited in the literature.

Metabolic Tracing in Biological Systems

Stable isotope labeling is invaluable for metabolic tracing studies. By introducing a 13C-labeled substrate into a biological system, researchers can track the carbon atoms through various metabolic pathways.

Experimental Workflow: Isotope Ratio Monitoring-Gas Chromatography-Mass Spectrometry (IRM-GC-MS)

This technique is employed to trace the transformation of labeled compounds in complex matrices like soil or biological tissues.

- Sample Preparation: Soil or tissue samples are incubated with **Phenanthrene-13C2**. Following incubation, samples are extracted to isolate phenanthrene and its metabolites.

- Derivatization: The extracted compounds are often derivatized to improve their chromatographic properties and thermal stability for GC analysis.

- GC-MS Analysis: The derivatized sample is injected into a gas chromatograph coupled to a mass spectrometer. The GC separates the different compounds in the mixture.

- Isotope Ratio Monitoring: The mass spectrometer is set to monitor the specific mass-to-charge ratios corresponding to the 13C-labeled and unlabeled fragments of phenanthrene and its metabolites. This allows for the precise measurement of the incorporation of 13C into various metabolic products.

- Data Analysis: The data is analyzed to determine the flux of phenanthrene through different metabolic pathways and to identify novel metabolites.

Environmental Fate and Bioremediation Studies

13C-labeled phenanthrene is used to study its degradation and transformation in environmental matrices such as soil and water. These studies are crucial for understanding the natural attenuation of PAHs and for developing bioremediation strategies.

Experimental Protocol: Soil Bioreactor Incubation

- Bioreactor Setup: A closed bioreactor is prepared with contaminated soil.

- Incubation: [1-13C]-phenanthrene is introduced into the bioreactor to study its flux and biotransformation.

- Monitoring Mineralization: The production of $13CO_2$ is monitored over time as an indicator of phenanthrene mineralization.[1]

- Extraction and Analysis: Extractable phenanthrene and its metabolites are measured using GC-MS.

- Bound Residue Analysis: The transformation of the 13C-label into non-extractable soil-bound residues is determined by carbon isotopic measurements.[1]

- Structural Characterization: Selective chemical degradation reactions are used to cleave xenobiotic subunits from the soil matrix, followed by IRM-GC-MS to identify and characterize the 13C-labeled products.[1]

Signaling Pathways

Phenanthrene is known to interact with several key signaling pathways in mammalian cells, leading to a range of biological effects. The toxicity of many PAHs is mediated through these pathways.

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

The AhR is a ligand-activated transcription factor that is a key mediator of the toxic effects of many PAHs.

PI3K/AKT and NF-κB Signaling Pathways

Low molecular weight PAHs like phenanthrene can induce inflammation in cells through the activation of the PI3K/AKT and NF-κB signaling pathways.

Constitutive Androstane Receptor (CAR) Signaling Pathway

Phenanthrene can activate the nuclear receptor CAR, leading to the induction of drug-metabolizing enzymes and potential hepatotoxicity.

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References

- 1. researchgate.net [researchgate.net]
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